

Comprehensive Safety and Handling Guide for Fmoc-Val-OH-1-13C

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Compound of Interest

Compound Name: Fmoc-Val-OH-1-13C

Cat. No.: B1611944

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This guide provides essential safety protocols, operational procedures, and disposal plans for handling **Fmoc-Val-OH-1-13C**. It is intended for researchers, scientists, and drug development professionals to ensure a secure laboratory environment and maintain research integrity.

Hazard Identification and Safety Precautions

Fmoc-Val-OH-1-13C, an N-Fmoc protected L-valine with a carbon-13 isotope label, is a stable compound primarily used in solid-phase peptide synthesis (SPPS)[1][2][3]. While it is not classified as a hazardous substance under DOT, IMDG, or IATA regulations, prudent laboratory practices are essential[4].

Potential Hazards:

- May be harmful if inhaled or swallowed, potentially causing respiratory tract irritation[4].
- May cause skin and eye irritation upon contact[5].
- Prolonged or repeated exposure is not known to aggravate any medical condition[4].

General Safety Precautions:

- Always handle this compound in a well-ventilated area, preferably within a certified fume hood[6].
- Avoid breathing dust[4].

- Keep away from heat and sources of ignition[4].
- Do not work alone in the laboratory[6].

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial to minimize exposure and prevent contamination when handling **Fmoc-Val-OH-1-13C**, both in its solid form and in solution[6][7].

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Goggles	Required for protection against dust particles and liquid splashes[4][7][8].
Face Shield	Recommended when there is a high risk of splashing, such as during the preparation of solutions[7].	
Body Protection	Laboratory Coat	A standard lab coat is the minimum requirement to protect clothing and skin[7][9].
Hand Protection	Chemical-Resistant Gloves	Nitrile gloves are commonly used. It is advisable to dispose of contaminated gloves after use in accordance with good laboratory practices and wash hands thoroughly[4][7].
Respiratory Protection	Dust Respirator	Recommended when handling the lyophilized powder to avoid inhalation of fine particles. A type N95 (US) or type P1 (EN 143) dust mask can be used where protection from nuisance levels of dust is desired[4][7].

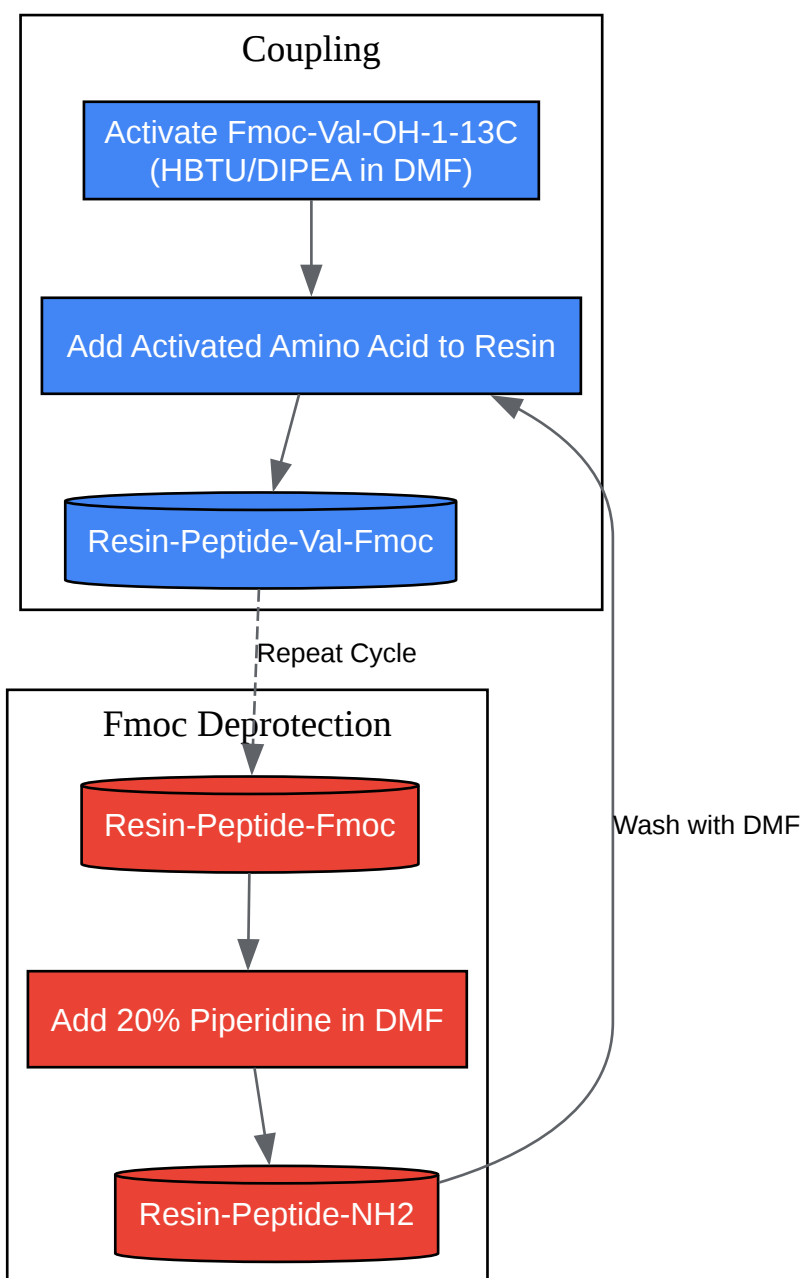
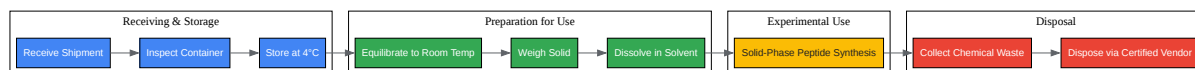
Operational Plan: From Receipt to Use

Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store the container in a tightly closed, dry, and dark place[5]. The recommended storage temperature is 4°C[2].
- Before use, allow the container to equilibrate to room temperature in a desiccator to prevent moisture absorption[7].

Preparation of Solutions:

- Fmoc-Val-OH is readily soluble in N,N-dimethylformamide (DMF) or N-methyl-2-pyrrolidone (NMP)[1].
- When preparing solutions, gently swirl or vortex to dissolve the powder completely. Avoid vigorous shaking.



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